

An In-depth Technical Guide to Iodoplatinate Complexes

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Compound of Interest

Compound Name: Iodoplatinate

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This technical guide provides a comprehensive overview of the chemical structures, formulas, and key properties of the two primary forms of **iodoplatinate** anions: **hexaiodoplatinate(IV)** and **tetraiodoplatinate(II)**. This document is intended for researchers, scientists, and professionals in the fields of chemistry and drug development.

Introduction to Iodoplatinate Anions

The term "**iodoplatinate**" typically refers to one of two coordination complexes of platinum and iodine. The specific complex is determined by the oxidation state of the central platinum atom.

- **Hexaiodoplatinate(IV)**: This complex features a platinum atom in the +4 oxidation state. The central platinum atom is coordinated to six iodide ligands, resulting in an overall charge of -2.
- **Tetraiodoplatinate(II)**: In this complex, the platinum atom is in the +2 oxidation state. It is coordinated to four iodide ligands, also resulting in an overall charge of -2.

These anions are typically isolated as salts with counter-ions such as potassium (K^+) or ammonium (NH_4^+).

Hexaiodoplatinate(IV) Anion: $[PtI_6]^{2-}$

The **hexaiodoplatinate(IV)** anion is a robust and well-characterized species. Its potassium salt, $K_2[PtI_6]$, serves as a common example.

Chemical Structure and Formula

The $[\text{PtI}_6]^{2-}$ anion exhibits an octahedral coordination geometry, with the Pt(IV) ion at the center and six iodide ligands positioned at the vertices of the octahedron. This arrangement is the most stable configuration for platinum(IV) complexes with halide ligands.[1]

- Chemical Formula: $[\text{PtI}_6]^{2-}$
- Associated Salt: $\text{K}_2[\text{PtI}_6]$ (Potassium Hexaiodoplatinate(IV))
- Molecular Weight ($\text{K}_2[\text{PtI}_6]$): 1034.70 g/mol

Quantitative Structural and Spectroscopic Data

The structural parameters of potassium hexaiodoplatinate(IV) have been determined through crystallographic studies. The complex also exhibits characteristic spectroscopic features.

Parameter	Value
Geometry	Octahedral
Crystal System ($\text{K}_2[\text{PtI}_6]$)	Monoclinic (below 410 K), Tetragonal (P4/mnc, above 410 K), Cubic (above 460 K)[1]
Pt-I Bond Lengths	$\sim 2.71 \text{ \AA}$ (2 bonds), $\sim 2.72 \text{ \AA}$ (4 bonds)[1]
K-I Bond Lengths	$\sim 3.74 \text{ \AA}$ (4 contacts), $\sim 3.89 \text{ \AA}$ (4 contacts)[1]
UV-Vis Absorption	An association complex with quinine shows absorption at 620 nm ($\epsilon = 1.31 \times 10^4 \text{ L} \cdot \text{mol}^{-1} \cdot \text{cm}^{-1}$).[2] Specific data for the aqueous $[\text{PtI}_6]^{2-}$ ion was not found in the performed searches.
Raman Shifts (Solid $\text{K}_2[\text{PtI}_6]$)	The Raman spectrum shows characteristic peaks at approximately 69 cm^{-1} , 115 cm^{-1} , and 165 cm^{-1} .[3]

Experimental Protocol: Synthesis of Potassium Hexaiodoplatinate(IV)

This protocol describes a representative method for the synthesis of $K_2[PtI_6]$ based on literature descriptions.

Materials:

- Platinum(IV) chloride ($PtCl_4$) or Hexachloroplatinic acid (H_2PtCl_6)
- Potassium iodide (KI)
- Distilled water

Procedure:

- Dissolve the platinum(IV) starting material (e.g., $PtCl_4$) in a minimal amount of distilled water.
- Prepare a separate aqueous solution with an excess of potassium iodide (KI).
- Slowly add the potassium iodide solution to the platinum(IV) solution with continuous stirring.
- Heat the resulting mixture gently to facilitate the complete formation of the hexaiodoplatinate(IV) complex.
- A precipitate of potassium hexaiodoplatinate(IV) will form.
- Allow the mixture to cool to room temperature.
- Collect the precipitate by filtration.
- Wash the precipitate with small portions of cold distilled water to remove any soluble impurities.
- Dry the product under vacuum to obtain solid $K_2[PtI_6]$.

Tetraiodoplatinate(II) Anion: $[PtI_4]^{2-}$

The **tetraiodoplatinate(II)** anion is a key intermediate in the synthesis of other platinum(II) compounds, including the anticancer drug cisplatin.

Chemical Structure and Formula

The $[\text{PtI}_4]^{2-}$ anion adopts a square planar geometry, which is characteristic of d^8 metal complexes like Pt(II).

- Chemical Formula: $[\text{PtI}_4]^{2-}$
- Associated Salt: $\text{K}_2[\text{PtI}_4] \cdot 2\text{H}_2\text{O}$ (Potassium Tetraiodoplatinate(II) Dihydrate)
- Molecular Weight ($\text{K}_2[\text{PtI}_4] \cdot 2\text{H}_2\text{O}$): 816.93 g/mol [\[1\]](#)

Quantitative Structural and Spectroscopic Data

Detailed structural and spectroscopic data for the **tetraiodoplatinate(II)** anion are summarized below.

Parameter	Value
Geometry	Square Planar [1]
Crystal System ($\text{K}_2[\text{PtI}_4] \cdot 2\text{H}_2\text{O}$)	Data not found in the performed searches.
Pt-I Bond Lengths	Specific values from the crystal structure analysis by Olsson et al. (1989) were not available in the search results.
I-Pt-I Bond Angles	Specific values from the crystal structure analysis by Olsson et al. (1989) were not available in the search results.
UV-Vis Absorption	Specific absorption maxima (λ_{max}) for the aqueous $[\text{PtI}_4]^{2-}$ ion were not found in the performed searches.
Raman Shifts (Solid $\text{K}_2[\text{PtI}_4]$)	Specific Raman shifts for $\text{K}_2[\text{PtI}_4]$ were not found in the performed searches.

Experimental Protocol: Synthesis of Potassium Tetraiodoplatinate(II)

This protocol outlines the synthesis of $K_2[PtI_4]$ via a salt metathesis reaction, based on established chemical equations and patent literature.^{[1][3]}

Materials:

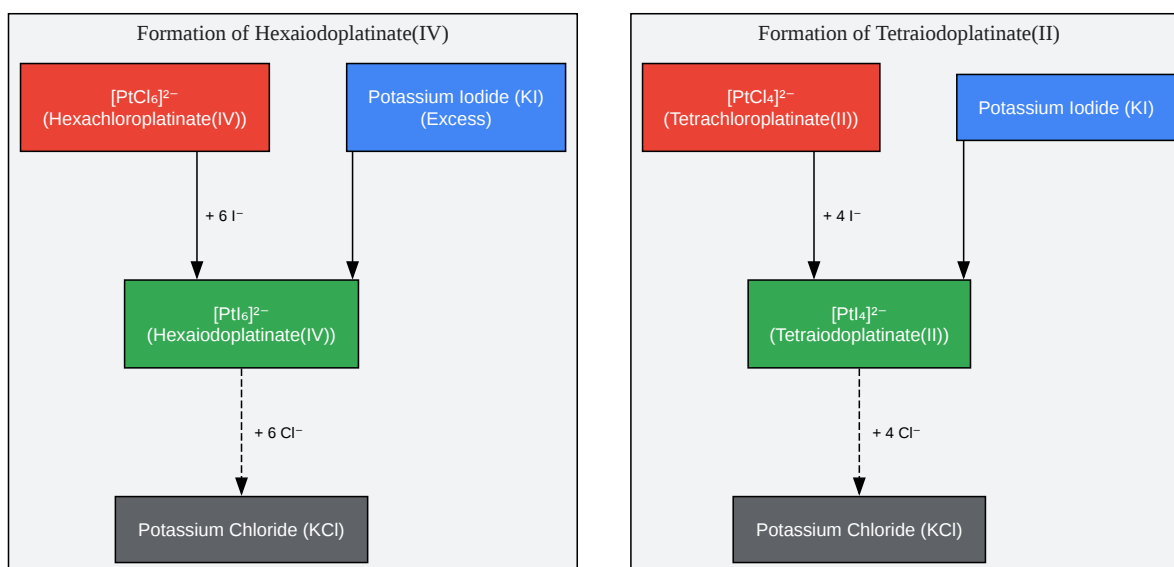
- Potassium tetrachloroplatinate(II) ($K_2[PtCl_4]$)
- Potassium iodide (KI)
- Deionized water

Procedure:

- In a reaction vessel protected from light, dissolve potassium tetrachloroplatinate(II) ($K_2[PtCl_4]$) in deionized water.
- In a separate vessel, dissolve four molar equivalents of potassium iodide (KI) in deionized water.
- Slowly add the potassium iodide solution to the stirring $K_2[PtCl_4]$ solution. The reaction should be maintained at a temperature between 15 °C and 30 °C.^[3]
- Continue stirring the mixture in the dark for 1 to 2 hours to ensure the reaction goes to completion.^[3] The reaction is: $K_2[PtCl_4] + 4 KI \rightarrow K_2[PtI_4] + 4 KCl$.^[1]
- The product, potassium tetraiodoplatinate(II), can be isolated by concentrating the solution and allowing the less soluble product to crystallize, often as the dihydrate $K_2[PtI_4] \cdot 2H_2O$.
- Collect the crystals by filtration.
- Wash the crystals with a minimal amount of cold water.
- Dry the product under vacuum.

Visualization of Iodoplatinate Formation

The following diagrams illustrate the logical workflow for the formation of the hexaiodoplatinate(IV) and tetraiodoplatinate(II) anions from common platinum starting materials.



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Caption: Synthesis pathways for **iodoplatinate** anions.

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